

Application Notes and Protocols for the Synthesis of Copper-Complex Azo Dyes

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Compound of Interest

Compound Name: *Einecs 280-007-5*

Cat. No.: *B15194915*

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Abstract

This document provides a detailed overview of the synthesis of copper-complex azo dyes, with a focus on the general class of compounds to which **Einecs 280-007-5** belongs. The specific substance, identified as "Copper, complexes with diazotized 3-amino-4-methoxybenzenesulfonic acid monosodium salt coupled with diazotized 4-nitro-1,3-benzenediamine and resorcinol, sodium salts" (CAS No. 82640-07-1), is a complex molecule for which a detailed, publicly available synthesis protocol is not available, likely due to its proprietary nature. However, the general principles for the synthesis of such dyes are well-established. These dyes are significant in various industrial applications due to their intense color, stability, and lightfastness. This document outlines a generalized synthesis protocol, presents typical quantitative data for similar reactions, and includes a visual representation of the synthesis workflow.

Introduction

Copper-complex azo dyes are a major class of synthetic organic colorants characterized by the presence of one or more azo groups ($-N=N-$) and a central copper ion coordinated to the dye molecule. The copper ion enhances the stability and lightfastness of the dye. These complexes are widely used in the textile industry, for printing inks, and in other applications requiring durable, vibrant colors. The synthesis of these complex dyes typically involves a multi-step

process, beginning with the diazotization of aromatic amines, followed by azo coupling reactions to form the chromophore, and finally, coordination with a copper salt.

Generalized Synthesis Protocol

The synthesis of copper-complex azo dyes can be broadly divided into three main stages: Diazotization, Azo Coupling, and Metallization. The specific reactants for **Einecs 280-007-5** are 3-amino-4-methoxybenzenesulfonic acid, 4-nitro-1,3-benzenediamine, and resorcinol.

Stage 1: Diazotization of Aromatic Amines

The first step is the conversion of primary aromatic amines into diazonium salts. This reaction is typically carried out in an acidic medium at low temperatures (0-5 °C) to ensure the stability of the diazonium salt.

Experimental Protocol:

- An aromatic amine (e.g., 3-amino-4-methoxybenzenesulfonic acid and 4-nitro-1,3-benzenediamine) is dissolved or suspended in an acidic solution, commonly hydrochloric acid or sulfuric acid.
- The mixture is cooled to 0-5 °C in an ice bath with constant stirring.
- A solution of sodium nitrite (NaNO_2) in water is added dropwise to the amine solution. The temperature must be carefully maintained below 5 °C to prevent the decomposition of the diazonium salt.
- The reaction is stirred for a period of 30 to 60 minutes to ensure complete formation of the diazonium salt. The completion of the reaction can be monitored using starch-iodide paper to detect the presence of excess nitrous acid.

Stage 2: Azo Coupling

The diazonium salt solution is then reacted with a coupling component, which is typically an activated aromatic compound such as a phenol, naphthol, or another aromatic amine. For **Einecs 280-007-5**, resorcinol is a coupling component.

Experimental Protocol:

- The coupling agent (e.g., resorcinol) is dissolved in an alkaline solution, such as aqueous sodium hydroxide, to activate it for the electrophilic substitution reaction.
- The solution of the coupling agent is also cooled to 0-5 °C.
- The cold diazonium salt solution from Stage 1 is added slowly to the cold solution of the coupling agent with vigorous stirring.
- The pH of the reaction mixture is carefully controlled, as it is crucial for the success of the coupling reaction. The optimal pH is typically in the range of 4-9, depending on the specific reactants.
- The reaction mixture is stirred for several hours, during which the azo dye precipitates from the solution.
- The precipitated dye is then isolated by filtration and washed with water to remove any unreacted starting materials and salts.

Stage 3: Metallization with Copper

The final step is the formation of the copper complex. The azo dye is treated with a copper salt, which coordinates to the dye molecule.

Experimental Protocol:

- The synthesized azo dye is suspended in a suitable solvent, such as water or an alcohol-water mixture.
- A solution of a copper salt, typically copper(II) sulfate (CuSO_4) or copper(II) chloride (CuCl_2), is added to the dye suspension.
- The reaction mixture is heated, often to a temperature between 80-100 °C, and stirred for several hours to facilitate the complexation reaction.
- The pH of the mixture may be adjusted to promote the formation of the complex.
- After the reaction is complete, the copper-complex azo dye is isolated by filtration, washed with water, and dried.

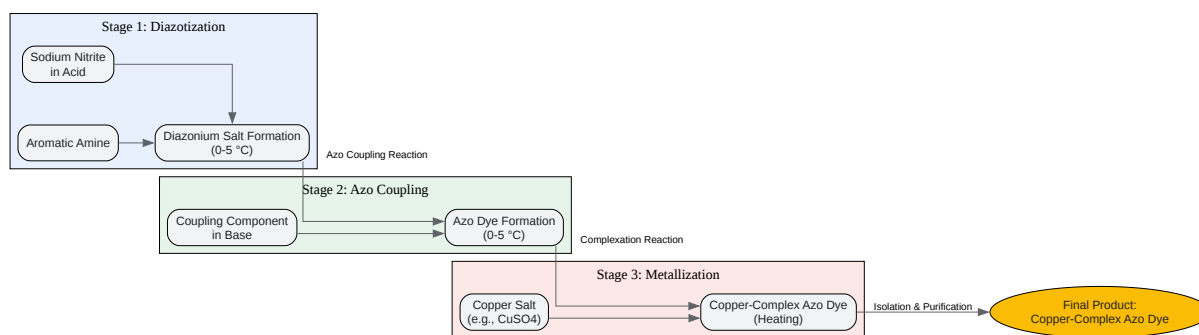
Quantitative Data

The following table provides a general overview of the stoichiometry for the synthesis of a hypothetical copper-complex azo dye, illustrating the typical molar ratios of reactants.

Reactant/Component	Role	Typical Molar Ratio
Primary Aromatic Amine	Diazotizable Component	1.0
Sodium Nitrite	Diazotizing Agent	1.0 - 1.1
Hydrochloric Acid	Acidic Medium	2.0 - 3.0
Coupling Component	Azo Coupling Partner	1.0
Sodium Hydroxide	Alkaline Medium for Coupling	1.0 - 2.0
Copper(II) Sulfate	Metallizing Agent	0.5 - 1.0

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of copper-complex azo dyes.



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Caption: Generalized workflow for the synthesis of copper-complex azo dyes.

Applications

Copper-complex azo dyes are valued for their high molar extinction coefficients, excellent thermal and light stability, and good solubility in various solvents. Their primary applications include:

- **Textile Dyeing:** Providing vibrant and long-lasting colors for natural and synthetic fibers.
- **Printing Inks:** Used in high-quality printing inks due to their color intensity and durability.
- **Coatings and Paints:** Imparting color to various coatings and paints.
- **Plastics and Polymers:** Used as colorants in the manufacturing of plastics.

Conclusion

While a specific, detailed synthesis protocol for **Einecs 280-007-5** is not publicly available, the general principles of azo dye synthesis provide a clear framework for its production. The process involves a sequence of diazotization, azo coupling, and metallization reactions. The resulting copper-complex azo dyes are of significant industrial importance due to their desirable properties as colorants. Researchers and professionals in drug development should be aware of this class of compounds, particularly in the context of potential impurities or metabolites if these dyes are used in materials that come into contact with biological systems.

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